

Application Notes and Protocols for Measuring IMM001-Induced Lymphopenia

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Compound of Interest

Compound Name: IMM001

Cat. No.: B15569192

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These application notes provide a comprehensive guide to the techniques used for measuring lymphopenia induced by **IMM001**, a selective sphingosine-1-phosphate receptor 1 (S1P1) modulator. The protocols detailed below are designed to enable researchers to accurately quantify lymphocyte populations in preclinical models and understand the pharmacological effects of **IMM001**.

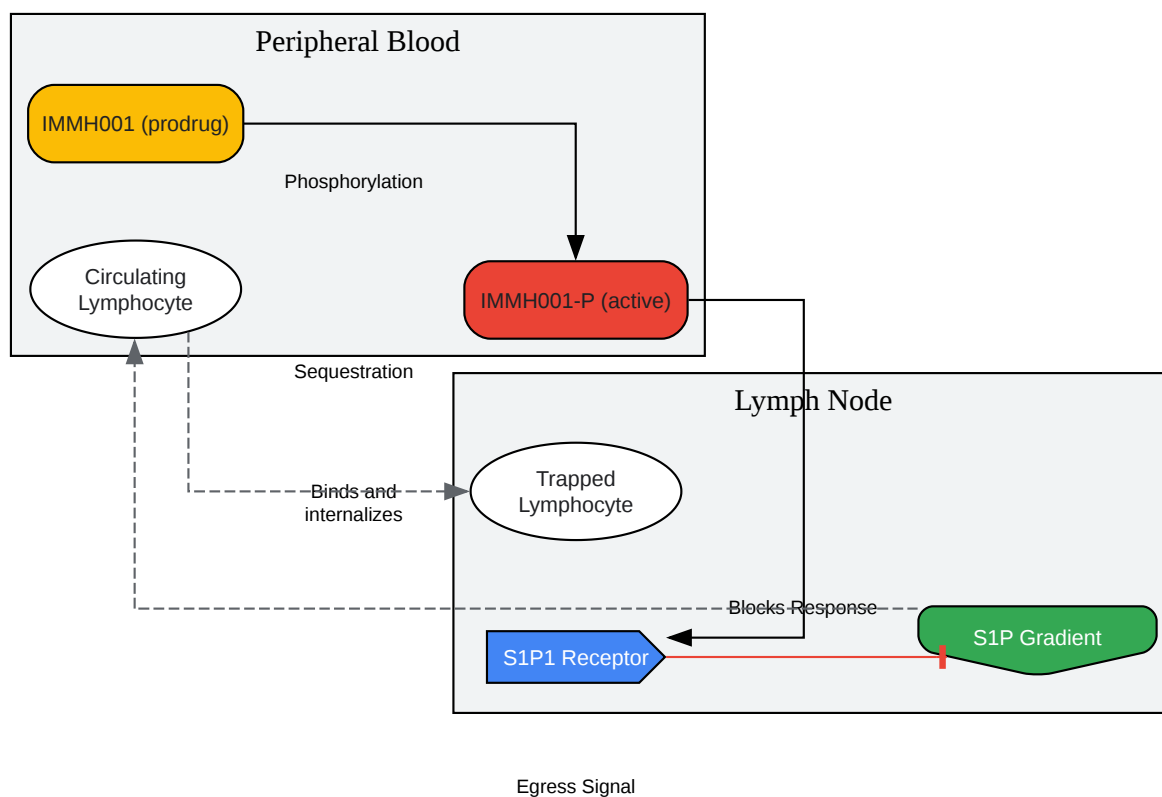
Introduction

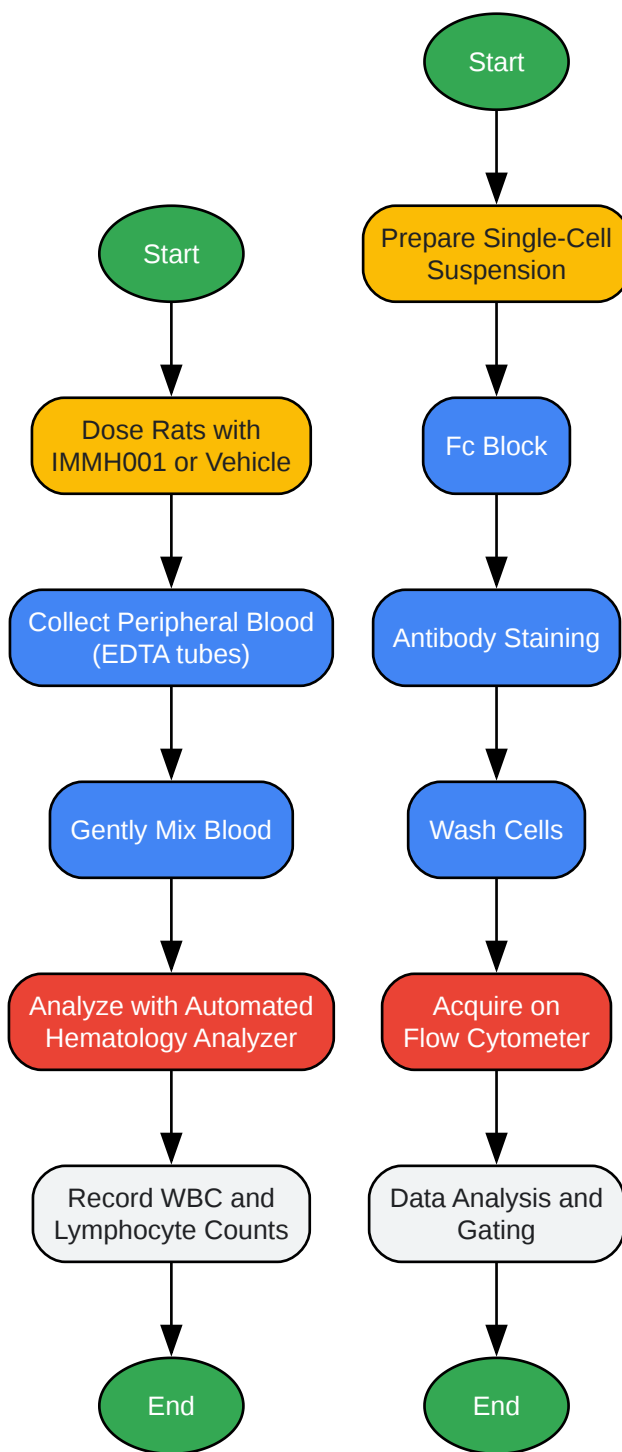
IMM001 is a novel S1P1 modulator that acts as a functional antagonist, leading to the sequestration of lymphocytes in secondary lymphoid organs and a subsequent reduction of circulating lymphocytes in the peripheral blood.[1][2] This targeted induction of lymphopenia is a key mechanism of action for its therapeutic effects in autoimmune diseases.[1][3] Accurate and reproducible measurement of this pharmacological effect is critical for preclinical and clinical development.

The primary methods for assessing **IMM001**-induced lymphopenia are Complete Blood Count (CBC) with differential and flow cytometry for lymphocyte subset analysis. These techniques allow for both the quantification of total lymphocyte numbers and the characterization of specific lymphocyte populations affected by the compound.

Mechanism of Action: IMM001-Induced Lymphocyte Sequestration

IMM001 is a prodrug that is phosphorylated in vivo to its active form, which then binds to S1P1 receptors on lymphocytes. This binding internalizes the S1P1 receptors, rendering the lymphocytes unresponsive to the natural S1P gradient that guides their egress from lymph nodes.^{[1][4]} Consequently, lymphocytes are retained within the lymph nodes and other secondary lymphoid organs, leading to a rapid and reversible reduction in peripheral blood lymphocyte counts.^{[1][5]}





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